Inolimomab: A Technical Guide to Molecular Structure and Characterization

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Compound of Interest

Compound Name:	*Inolimomab*
CAS No.:	*152981-31-2*
Cat. No.:	*B1174857*

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Introduction

Inolimomab is a murine monoclonal antibody of the IgG1κ isotype that plays a significant role in immunosuppressive therapy. It specifically targets the alpha chain of the interleukin-2 receptor (IL-2Rα), also known as CD25.[1] This receptor is a critical component in the proliferation of activated T-cells, which are key mediators in various immune responses, including the pathophysiology of acute graft-versus-host disease (aGvHD). By binding to CD25, **inolimomab** acts as an antagonist, preventing the binding of IL-2 and thereby inhibiting the downstream signaling that leads to T-cell proliferation. This targeted mechanism of action makes it a valuable therapeutic agent in the management of steroid-refractory aGvHD.

This technical guide provides a comprehensive overview of the molecular structure and characterization of **inolimomab**. Due to the limited availability of proprietary data in the public domain, this guide presents a combination of known information and representative data for a typical murine IgG1 monoclonal antibody, alongside detailed experimental protocols for its full characterization.

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Molecular Structure

The fundamental structure of **inolimomab** is that of a typical Immunoglobulin G1 (IgG1) antibody, consisting of two identical heavy chains and two identical light chains, linked by disulfide bonds.

Structural Component	Description
Heavy Chain	Gamma (γ)
Light Chain	Kappa (κ)
Isotype	IgG1
Source	Murine
Antigen Target	Interleukin-2 Receptor alpha chain (IL-2Rα, CD25)
CAS Number	152981-31-2

Amino Acid Sequence

The precise amino acid sequence of the variable regions (VH and VL) of **inolimomab**, which determine its specificity for CD25, is not publicly available. However, the constant regions are characteristic of a murine IgG1κ isotype.

Glycosylation

As with other monoclonal antibodies, **inolimomab** is a glycoprotein. The constant region of the heavy chain (CH2 domain) contains a conserved N-linked glycosylation site. The composition and structure of these glycans are critical for the antibody's stability and effector functions. The specific glycoprofile of **inolimomab** has not been publicly disclosed.

Physicochemical Characterization

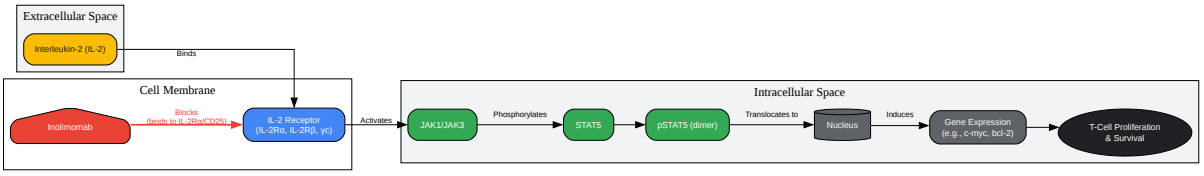
The physicochemical properties of a monoclonal antibody are crucial for its stability, pharmacokinetics, and formulation development. While specific data for **inolimomab** is not available, the following table summarizes typical values for a murine IgG1 antibody.

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Parameter	Typical Value/Range
Molecular Weight (deglycosylated)	~145 kDa
Isoelectric Point (pI)	6.1 - 8.5
Extinction Coefficient (at 280 nm)	~1.4 (for a 1 mg/mL solution)

Mechanism of Action: IL-2 Signaling Pathway Inhibition

Inolimomab exerts its immunosuppressive effect by interrupting the IL-2 signaling pathway in activated T-cells. This pathway is pivotal for the clonal expansion of T-cells, a hallmark of an adaptive immune response.



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Caption: **Inolimomab** blocks the IL-2 signaling pathway by binding to CD25.

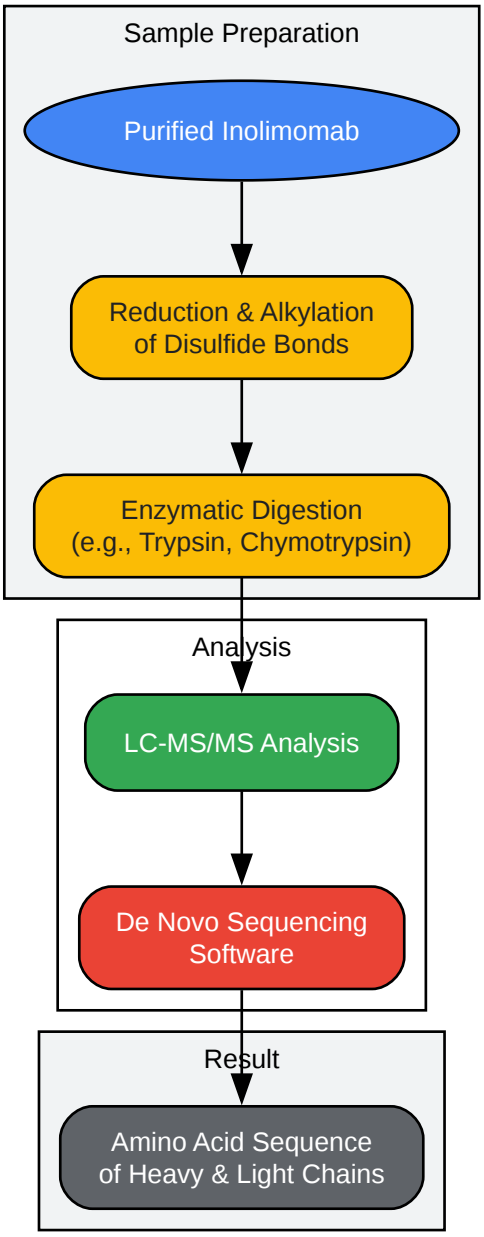
Experimental Protocols

Detailed characterization of **inolimomab** would involve a series of experiments to determine its molecular structure and physicochemical properties. The following are representative protocols for these key experiments.

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Amino Acid Sequence Determination

The primary amino acid sequence of the heavy and light chains, particularly the variable domains, is determined to understand the antibody's specificity.



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Caption: Workflow for monoclonal antibody sequencing using LC-MS/MS.

Methodology: LC-MS/MS-based de novo Sequencing

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- Sample Preparation:
  - Purified **inolimomab** is denatured, and the disulfide bonds are reduced using a reagent like dithiothreitol (DTT).
  - The free cysteine residues are then alkylated with a reagent such as iodoacetamide to prevent disulfide bond reformation.
  - The antibody is digested into smaller peptides using a sequence-specific protease, typically trypsin. For complete sequence coverage, multiple proteases (e.g., chymotrypsin, Glu-C) may be used in separate digestions.[2]
- LC-MS/MS Analysis:
  - The resulting peptide mixture is separated by reverse-phase liquid chromatography (LC).
  - The separated peptides are introduced into a high-resolution mass spectrometer (MS).
  - The mass spectrometer performs tandem mass spectrometry (MS/MS), where individual peptides are isolated, fragmented, and the masses of the fragments are measured.[3]
- Data Analysis:
  - Specialized de novo sequencing software analyzes the MS/MS spectra to determine the amino acid sequence of each peptide fragment.
  - The overlapping peptide sequences are then assembled to reconstruct the full sequence of the heavy and light chains.

Glycosylation Analysis

The N-linked glycan profile of **inolimomab** is characterized to ensure consistency and to understand its potential impact on effector functions.

Methodology: LC-MS Analysis of Released Glycans

- Glycan Release:

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- N-linked glycans are enzymatically released from the purified antibody using Peptide-N-Glycosidase F (PNGase F).[4]

- Glycan Labeling and Purification:
  - The released glycans are labeled with a fluorescent dye (e.g., 2-aminobenzamide) to enhance detection.
  - Labeled glycans are purified from the protein and excess dye using a solid-phase extraction method.

- LC-MS Analysis:
  - The labeled glycans are separated using hydrophilic interaction liquid chromatography (HILIC).[4]
  - The separated glycans are detected by a fluorescence detector and analyzed by a mass spectrometer to determine their mass and fragmentation pattern, allowing for structural identification.[4]

Binding Affinity Determination

The binding affinity of **inolimomab** to its target, CD25, is a critical parameter for its biological activity. Surface Plasmon Resonance (SPR) is a standard technique for this measurement.

Methodology: Surface Plasmon Resonance (SPR)

- Chip Preparation:
  - A sensor chip with a gold surface is functionalized, often with a carboxymethyl dextran matrix.
  - Recombinant human CD25 is immobilized onto the sensor chip surface using amine coupling chemistry.

- Binding Measurement:
  - A solution of **inolimomab** at various concentrations is flowed over the sensor chip surface.

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- The binding of **inolimomab** to the immobilized CD25 causes a change in the refractive index at the surface, which is detected in real-time as a change in the SPR signal (measured in response units, RU).[5]
- After the association phase, a buffer solution is flowed over the chip to measure the dissociation of the antibody from the antigen.[5]

- Data Analysis:
  - The association (ka) and dissociation (kd) rate constants are determined by fitting the sensorgram data to a kinetic binding model.
  - The equilibrium dissociation constant (KD), a measure of binding affinity, is calculated as the ratio of the rate constants (kd/ka).

Isoelectric Point (pI) Determination

The isoelectric point (pI) is the pH at which the net charge of the antibody is zero. It is an important parameter for protein purification and formulation.

Methodology: Capillary Isoelectric Focusing (cIEF)

- Sample Preparation:
  - A solution of **inolimomab** is mixed with a solution of carrier ampholytes, which are small molecules with a range of pI values that create a pH gradient.
  - Internal pI markers are included for accurate pI determination.[6]
- Focusing:
  - The sample mixture is loaded into a capillary.
  - A high voltage is applied across the capillary, causing the carrier ampholytes to migrate and establish a stable pH gradient.
  - The **inolimomab** molecules migrate through the pH gradient until they reach the pH that corresponds to their pI, at which point they have no net charge and stop migrating.[7]

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- Mobilization and Detection:
  - The focused protein bands are mobilized past a detector (typically UV absorbance at 280 nm) either by pressure or chemical means.
  - The migration time of the **inolimomab** peak is compared to the migration times of the internal pI markers to accurately determine its pI.[6]

Conclusion

Inolimomab is a key therapeutic monoclonal antibody with a well-defined mechanism of action targeting the IL-2 receptor on activated T-cells. While specific structural and physicochemical data are proprietary, this guide has provided an overview of its known characteristics and detailed standard experimental protocols for its comprehensive characterization. The methodologies described for sequencing, glycosylation analysis, binding affinity determination, and isoelectric point measurement represent the current standards in the biopharmaceutical industry for the development and quality control of monoclonal antibody therapeutics. Further research and disclosure from the manufacturers would provide a more complete public profile of this important immunosuppressive agent.

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